

Personal protective equipment for handling 4-Bromo-3,5-dimethylaniline

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylaniline

Cat. No.: B1281281

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Essential Safety and Handling Guide for 4-Bromo-3,5-dimethylaniline

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-3,5-dimethylaniline** (CAS: 59557-90-3) in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

4-Bromo-3,5-dimethylaniline is a chemical that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrN	[1][2][3]
Molecular Weight	200.08 g/mol	[1][2][3]
Melting Point	73-74 °C	[2][3]
Boiling Point	260.992 - 261 °C (at 760 mmHg)	[2][3]
Density	1.425 g/cm ³	[2]
Flash Point	111.644 °C	[2]
GHS Hazard Statements	H302, H315, H319, H335	[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures to be performed.

- Eye and Face Protection:
 - Wear tightly fitting safety goggles with side shields. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Hand Protection: Chemical-resistant, impervious gloves (e.g., nitrile rubber) must be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Body Protection: Wear a flame-resistant lab coat over personal clothing that fully covers the arms and legs. For large-scale operations, chemical-resistant aprons or suits may be necessary.
- Respiratory Protection:
 - All handling of solid **4-Bromo-3,5-dimethylaniline** or its solutions must be conducted within a certified chemical fume hood to avoid the formation and inhalation of dust and

aerosols.[2] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Operational Plan: Safe Handling and Storage

A systematic approach is essential for the safe handling and storage of **4-Bromo-3,5-dimethylaniline**.

Handling Protocol

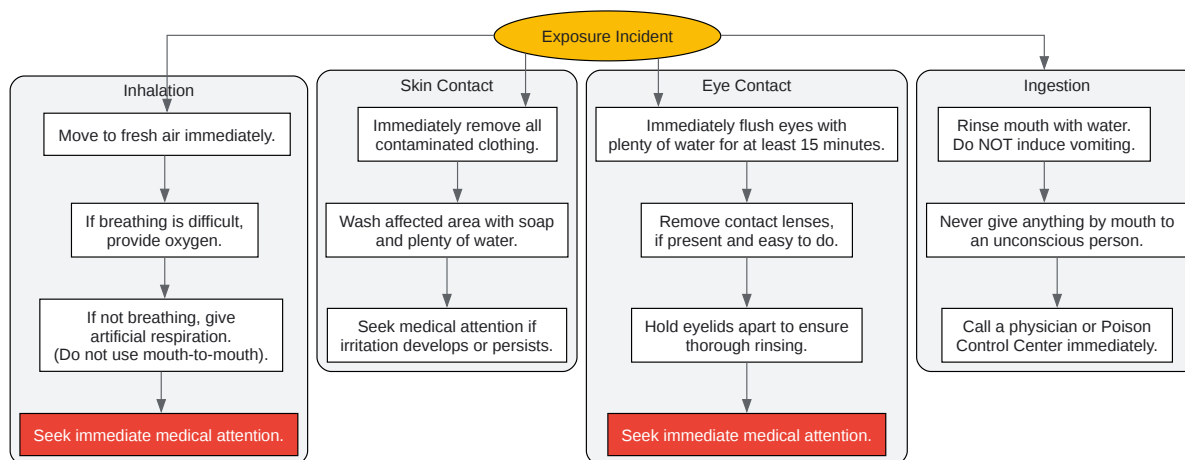
- Preparation: Conduct a thorough risk assessment for the planned experiment. Ensure all necessary PPE is available and in good condition. Locate and verify the functionality of the nearest safety shower and eyewash station.
- Engineering Controls: Perform all manipulations, including weighing and transfers, inside a certified chemical fume hood with proper airflow.
- Handling:
 - Avoid all contact with skin and eyes by wearing the appropriate PPE.[2]
 - Avoid the formation of dust and aerosols.[2]
 - Use non-sparking tools where appropriate to prevent ignition sources.[2]
 - Do not eat, drink, or smoke in the area where the chemical is handled.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling. Decontaminate all work surfaces and equipment.

Storage Protocol

- Store containers tightly closed in a dry, cool, and well-ventilated area.[2]
- The recommended storage temperature is between 2-8°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures Workflow

In the event of an exposure, follow the appropriate workflow immediately.



Workflow for Accidental Exposure to 4-Bromo-3,5-dimethylaniline

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Caption: Emergency response workflow for different types of chemical exposure.

Disposal Plan

Chemical waste must be managed to prevent environmental contamination and ensure compliance with regulations.

- Chemical Waste:
 - Dispose of **4-Bromo-3,5-dimethylaniline** waste in a designated, labeled, and sealed hazardous waste container.
 - Do not let the chemical enter drains or the environment.[2]
 - Waste disposal should be carried out by licensed personnel and in accordance with all applicable local, regional, and national regulations.
- Contaminated Materials:
 - All contaminated PPE, labware (e.g., weighing paper, pipette tips), and spill cleanup materials should be collected in a sealed, labeled container for hazardous waste disposal.
 - Handle uncleaned containers as you would the product itself.

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References

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- 2. 4-Bromo-3,5-dimethylaniline - Safety Data Sheet [chemicalbook.com]
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